

ceftriaxone sodium interaction with other compounds in co-administration

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Compound of Interest

Compound Name: Ceftriaxone sodium

Cat. No.: B1668364

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Ceftriaxone Sodium Co-Administration Technical Support Center

Welcome to the Technical Support Center for **Ceftriaxone Sodium** Co-administration. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the compatibility and interaction of **ceftriaxone sodium** with other compounds.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Calcium-Containing Solutions

Question: Can **ceftriaxone sodium** be co-administered with calcium-containing solutions (e.g., Ringer's lactate, Hartmann's solution, TPN)?

Answer: No, simultaneous co-administration is contraindicated. Ceftriaxone can precipitate with calcium, leading to the formation of crystalline materials.^{[1][2][3][4][5]} This interaction has been associated with life-threatening and fatal reactions, particularly in neonates, due to the accumulation of crystals in the lungs and kidneys.^{[3][6][7]}

Troubleshooting Guide:

- Issue: Precipitation observed in the IV line upon mixing ceftriaxone and a calcium-containing solution.
 - Immediate Action: Stop the infusion immediately. Do not administer the solution to the patient.
 - Resolution: Discard the admixture and the IV tubing. The two substances must not be mixed or administered simultaneously, even via different infusion lines at different sites.[\[2\]](#)
[\[8\]](#)
- Sequential Administration:
 - In patients older than 28 days, ceftriaxone and calcium-containing solutions may be administered sequentially if the infusion lines are thoroughly flushed with a compatible fluid between infusions.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - For neonates (up to 28 days old), ceftriaxone is contraindicated if they require (or are expected to require) treatment with IV calcium-containing solutions.[\[1\]](#)[\[2\]](#) Some guidelines recommend not administering IV ceftriaxone and IV calcium-containing solutions within 48 hours of one another for any patient.[\[8\]](#)[\[9\]](#)

Vancomycin

Question: Is it safe to co-administer ceftriaxone and vancomycin?

Answer: While therapeutically beneficial for certain infections like bacterial meningitis, ceftriaxone and vancomycin are physically incompatible in the same solution or admixture.[\[10\]](#)
[\[11\]](#) Mixing them can result in precipitation.[\[11\]](#)

Troubleshooting Guide:

- Issue: Cloudiness or precipitation is observed when attempting to co-infuse ceftriaxone and vancomycin.
 - Immediate Action: Stop the infusion immediately.
 - Resolution: Administer ceftriaxone and vancomycin sequentially. It is crucial to thoroughly flush the intravenous lines with a compatible fluid (e.g., 0.9% sodium chloride or 5%

dextrose in water) between administrations.[10][11] Using separate IV lines is the safest approach if available.[10][12] Never mix the two drugs in the same IV bag or syringe.[10]

Lidocaine

Question: Can lidocaine be used to reconstitute ceftriaxone for intramuscular (IM) injection?

Answer: Yes, 1% lidocaine solution (without epinephrine) is a recommended diluent for the IM administration of ceftriaxone to reduce injection site pain.[13][14][15]

Troubleshooting Guide:

- Issue: Severe pain reported during IM injection of ceftriaxone reconstituted with sterile water.
 - Resolution: Reconstitute ceftriaxone with 1% lidocaine solution. Studies have shown this significantly reduces pain at the injection site without altering the pharmacokinetics of ceftriaxone.[13][14][15]
- Important Precaution: Ceftriaxone reconstituted with lidocaine must never be administered intravenously.[13][16] Ensure the patient has no known hypersensitivity to lidocaine.[13]

Metronidazole

Question: Are ceftriaxone and metronidazole compatible for co-administration?

Answer: Yes, ceftriaxone and metronidazole are compatible and are often used in combination therapy for mixed aerobic-anaerobic infections.[17][18][19] The admixture is stable for 24 hours at room temperature in 0.9% sodium chloride or 5% dextrose in water (D5W).[17][18]

Troubleshooting Guide:

- Issue: Precipitation occurs when mixing ceftriaxone and metronidazole.
 - Resolution: Ensure the concentration of metronidazole hydrochloride does not exceed 5 to 7.5 mg/mL with ceftriaxone at 10 mg/mL.[18] Do not refrigerate the admixture as this can cause precipitation.[18]

Aminoglycosides (e.g., Gentamicin, Tobramycin, Amikacin)

Question: Can ceftriaxone be administered with aminoglycosides?

Answer: Ceftriaxone is pharmacologically incompatible with aminoglycosides in the same solution.[\[20\]](#)[\[21\]](#) However, they can exhibit synergistic bactericidal activity against many gram-negative bacteria, including *Pseudomonas aeruginosa*, when administered separately.[\[20\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) Co-administration may increase the risk of nephrotoxicity.[\[20\]](#)[\[25\]](#)

Troubleshooting Guide:

- Issue: Need to administer both ceftriaxone and an aminoglycoside.
 - Resolution: Administer the drugs separately. Do not mix them in the same infusion.[\[21\]](#) Monitor renal function closely due to the potential for increased nephrotoxicity.[\[20\]](#)[\[25\]](#)

Furosemide

Question: Is there an interaction between ceftriaxone and furosemide?

Answer: There is conflicting information. Some sources suggest that co-administration may increase the risk of nephrotoxicity.[\[25\]](#)[\[26\]](#) However, a clinical study in healthy volunteers found that ceftriaxone did not interfere with the diuretic effect of furosemide.[\[27\]](#) Phase IV clinical studies have reported interactions such as renal failure and electrolyte imbalances in patients taking both drugs.[\[28\]](#)

Troubleshooting Guide:

- Issue: Concern about potential nephrotoxicity when co-administering ceftriaxone and furosemide.
 - Resolution: Monitor renal function closely in patients receiving both medications, especially in the elderly or those with pre-existing kidney impairment.[\[26\]](#)

Impact on Laboratory Tests

Question: Does ceftriaxone interfere with any laboratory test results?

Answer: Yes, ceftriaxone can interfere with certain laboratory tests.

- **Bilirubin:** Ceftriaxone can displace bilirubin from its binding sites on serum albumin.[29][30][31] This is a significant concern in neonates, particularly premature infants with jaundice, as it may increase the risk of bilirubin encephalopathy.[3][29][32] However, one prospective study in term neonates with sepsis did not find an increase in free bilirubin levels following ceftriaxone administration.[33]
- **General Laboratory Abnormalities:** The most frequently reported laboratory abnormalities during ceftriaxone therapy are hematologic (14.4%), hepatic (5%), and renal (1.4%).[34]
- **Creatinine:** Ceftriaxone does not appear to interfere with the Jaffé reaction for creatinine determination.[35]

Data Presentation

Table 1: Compatibility of Ceftriaxone Sodium with Other Compounds

Co-administered Compound	Compatibility Status	Recommendations & Remarks
Calcium-Containing Solutions	Incompatible	Risk of precipitation.[1][2] Do not administer simultaneously. [1][2] Sequential administration is possible in patients >28 days with thorough line flushing.[1][2]
Vancomycin	Incompatible	Physical incompatibility leading to precipitation.[10][11] Administer sequentially with thorough line flushing.[10]
Lidocaine 1% (for IM)	Compatible	Recommended diluent for IM injection to reduce pain.[13] [16] For IM use only.[13][16]
Metronidazole	Compatible	Stable for 24 hours at room temperature in specific diluents.[17][36] Do not refrigerate admixture.[18]
Aminoglycosides	Incompatible	Do not mix in the same solution.[20][21] Potential for synergistic efficacy and increased nephrotoxicity.[20] [22][25]
Furosemide	Caution	Conflicting data.[25][26][27] Monitor renal function due to potential for increased nephrotoxicity.[26]

Table 2: Stability of Reconstituted Ceftriaxone Solutions

Diluent	Use	Stability at Room Temp (25°C)	Stability Refrigerated (4°C)
1% Lidocaine Solution	IM Injection	24 hours[13]	3 days[13]
0.9% NaCl or 5% Dextrose	IV Infusion	2 days[37]	10 days[37]
Admixture with Metronidazole	IV Infusion	24 hours[17][18]	Do Not Refrigerate[18]

Experimental Protocols

Protocol 1: In Vitro Bilirubin Displacement Study

This protocol is a generalized representation based on methodologies described in the literature for assessing the effect of ceftriaxone on bilirubin-albumin binding.[29][30]

- Preparation of Solutions:
 - Prepare a stock solution of human serum albumin in a phosphate buffer (pH 7.4).
 - Prepare a stock solution of bilirubin.
 - Prepare various concentrations of **ceftriaxone sodium**.
- Incubation:
 - Mix the human serum albumin solution with the bilirubin solution at various molar ratios.
 - Add different concentrations of the ceftriaxone solution to the bilirubin-albumin mixtures.
 - A control group with no ceftriaxone is included.
 - Incubate the samples at 37°C for a specified period.
- Separation and Quantification:

- Peroxidase Method: This method measures the concentration of unbound (free) bilirubin, which is susceptible to oxidation by peroxidase. The rate of oxidation is proportional to the free bilirubin concentration.
- Dialysis Rate Method: This method involves dialyzing the sample against a buffer and measuring the rate at which bilirubin passes through the dialysis membrane, which is indicative of the free bilirubin concentration.
- Erythrocyte Binding: Incubate the mixtures with washed human erythrocytes. After incubation, centrifuge to separate the erythrocytes and lyse them. Measure the amount of erythrocyte-bound bilirubin spectrophotometrically.
- Data Analysis:
 - Calculate the percentage increase in free bilirubin or erythrocyte-bound bilirubin in the presence of ceftriaxone compared to the control.
 - Determine the displacement constant of ceftriaxone for the bilirubin-albumin binding site.

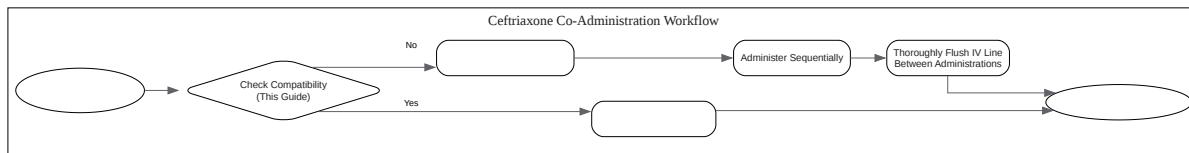
Protocol 2: HPLC Method for Stability Testing of Ceftriaxone and Metronidazole Admixture

This protocol is based on a study assessing the chemical stability of a ceftriaxone and metronidazole mixture.[\[36\]](#)

- Sample Preparation:
 - Prepare an admixture of **ceftriaxone sodium** and metronidazole in a suitable IV fluid (e.g., 0.9% Sodium Chloride).
 - Store the admixture at a controlled temperature (e.g., $25^{\circ}\text{C} \pm 1^{\circ}\text{C}$).
 - Withdraw aliquots at specified time points (e.g., 0, 24, 48, 72 hours).
- HPLC System and Conditions:
 - Column: A suitable reverse-phase column (e.g., C18).

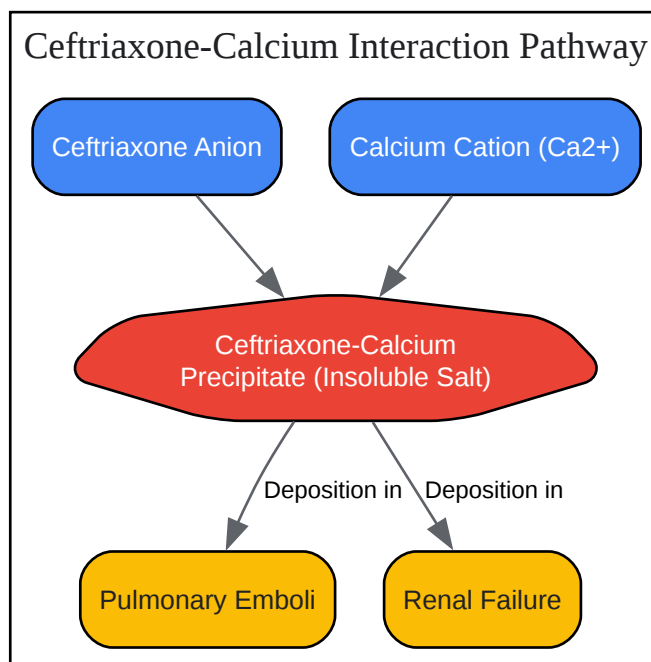
- Mobile Phase: A mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile), optimized for the separation of ceftriaxone, metronidazole, and their potential degradation products.
- Flow Rate: Typically 1.0-1.5 mL/min.
- Detection: UV detector set at a wavelength appropriate for both compounds (e.g., determined by UV scans).
- Injection Volume: A fixed volume (e.g., 20 μ L).
- Assay Procedure:
 - Inject standard solutions of known concentrations of ceftriaxone and metronidazole to establish retention times and create a calibration curve.
 - Inject the aliquots from the stability study.
- Data Analysis:
 - Quantify the peak areas of ceftriaxone and metronidazole at each time point.
 - Calculate the percentage of the initial concentration remaining for each drug at each time point.
 - Stability is often defined as retaining >90% of the initial concentration.
 - Visually inspect the solution for any changes in color or for the formation of precipitate. Measure the pH at each time point.

Visualizations



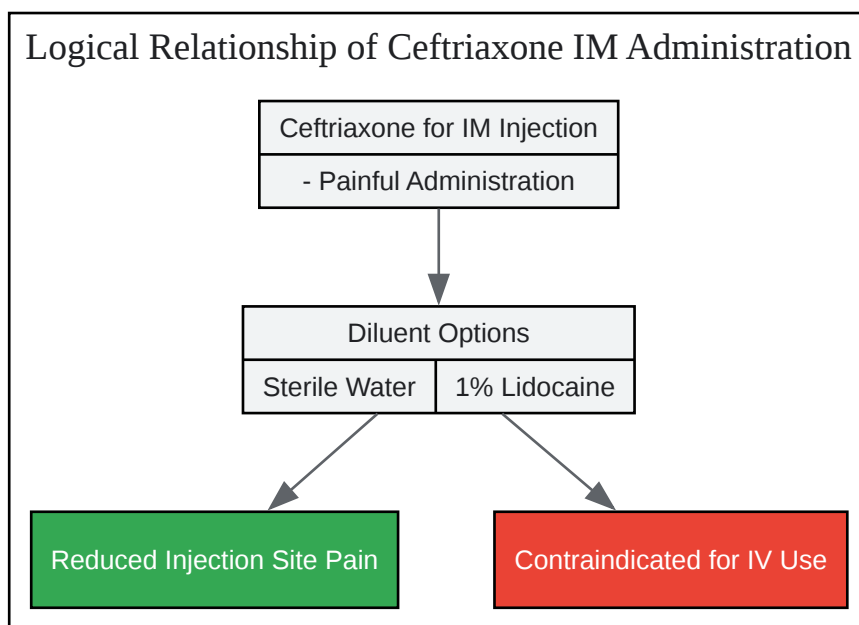
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Caption: Workflow for safe co-administration of ceftriaxone.



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Caption: Pathophysiology of ceftriaxone-calcium precipitation.



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Caption: Decision logic for ceftriaxone IM diluent choice.

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